

2-Methylindolin-1-amine Hydrochloride: A Technical Safety and Handling Guide

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Compound of Interest

Compound Name: 2-Methylindolin-1-amine
hydrochloride

Cat. No.: B195251

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer

This document provides a summary of the currently available safety and handling information for **2-Methylindolin-1-amine hydrochloride**. It is intended for use by qualified professionals in research and development. A thorough literature search did not yield specific quantitative toxicity data (e.g., LD50, LC50), detailed experimental protocols from toxicological studies, or information on specific signaling pathways related to the toxicity of this compound. The information presented herein is compiled from publicly available Safety Data Sheets (SDS) and chemical databases. All laboratory work should be conducted with appropriate personal protective equipment and in accordance with institutional safety protocols.

Executive Summary

2-Methylindolin-1-amine hydrochloride is a chemical intermediate used in pharmaceutical research and development. While specific toxicological studies are not publicly available, harmonized classification and labeling information indicate that it is an irritant to the skin, eyes, and respiratory system. Some sources also suggest it may be harmful if swallowed. This guide summarizes the known hazards, recommended handling procedures, and first aid measures.

Hazard Identification and Classification

The primary hazards associated with **2-Methylindolin-1-amine hydrochloride** are related to its irritant properties. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard statements for this compound.

Hazard Class	Hazard Statement	GHS Code
Skin Corrosion/Irritation	Causes skin irritation	H315[1][2][3]
Serious Eye Damage/Eye Irritation	Causes serious eye irritation	H319[1][2][3]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation	H335[1][2][3]
Acute Toxicity (Oral)	Harmful if swallowed	H302

Note: The H302 classification is indicated for the parent compound, 1-Amino-2-methylindoline, by some sources.

Toxicological Profile

Quantitative toxicological data for **2-Methylindolin-1-amine hydrochloride** is not available in the reviewed literature. Safety Data Sheets consistently report "Acute toxicity: Not available." [1] Therefore, no LD50, LC50, or other quantitative measures of toxicity can be provided. The toxicological information is limited to the irritant effects on skin, eyes, and the respiratory system.

Symptoms of Exposure:

- Skin Contact: May result in redness, itching, scaling, or blistering. [1]
- Eye Contact: Can cause redness, watering, itching, and pain. [1]
- Inhalation: May lead to irritation of the respiratory tract. [1]
- Ingestion: Believed to be harmful if swallowed.

Experimental Protocols

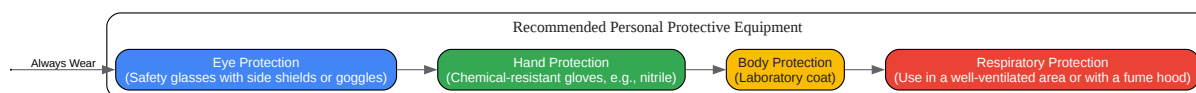
A comprehensive search for toxicological studies on **2-Methylindolin-1-amine hydrochloride** did not yield any specific experimental protocols. Information regarding the methodologies used to classify this compound as an irritant is not publicly available.

Safety and Handling

Given the known hazards, the following handling and personal protective equipment (PPE) guidelines are recommended.

Personal Protective Equipment (PPE)

The following diagram outlines the recommended PPE for handling **2-Methylindolin-1-amine hydrochloride**.



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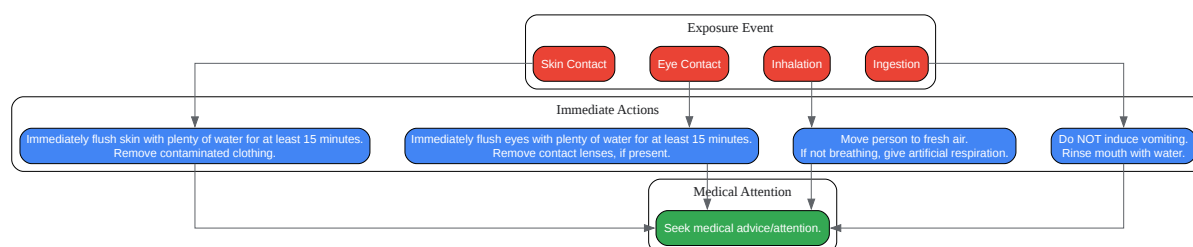
Figure 1: Recommended PPE for handling **2-Methylindolin-1-amine hydrochloride**.

Engineering Controls

- Work should be conducted in a well-ventilated area.
- The use of a chemical fume hood is recommended to minimize inhalation exposure.
- Eyewash stations and safety showers should be readily accessible.

First Aid Measures

In the event of exposure to **2-Methylindolin-1-amine hydrochloride**, the following first aid procedures should be followed.



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Figure 2: First aid procedures for exposure to **2-Methylindolin-1-amine hydrochloride**.

Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of **2-Methylindolin-1-amine hydrochloride**.

Property	Value
Molecular Formula	C ₉ H ₁₃ ClN ₂ [2]
Molecular Weight	184.67 g/mol [2]
Appearance	Off-white to light brown solid
Melting Point	>163 °C (decomposes)[4]

Conclusion

While **2-Methylindolin-1-amine hydrochloride** is a valuable research chemical, it must be handled with care due to its irritant properties. The absence of comprehensive toxicological

data necessitates a cautious approach, adhering to stringent safety protocols. All personnel should be thoroughly trained on the hazards and handling procedures outlined in this guide and the relevant Safety Data Sheets before working with this compound.

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